

AT9283 hydrochloride solubility issues and solutions

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Compound of Interest

Compound Name: AT9283 hydrochloride

Cat. No.: B605658

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AT9283 Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **AT9283 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is AT9283 and its mechanism of action?

AT9283 is a multi-targeted kinase inhibitor with potent activity against Aurora A, Aurora B, JAK2, JAK3, and Abl (T315I), with IC50 values in the low nanomolar range.[1][2][3] Its primary mechanism of action involves the inhibition of Aurora kinases, which are crucial for regulating mitosis.[4][5][6] By inhibiting these kinases, AT9283 can disrupt cell division and induce apoptosis (programmed cell death) in cancer cells.[5][7] It also demonstrates potent inhibition of the JAK2 signaling pathway, making it a subject of investigation for myeloproliferative disorders.[8]

Q2: In which solvents is **AT9283 hydrochloride** soluble?

AT9283 hydrochloride is soluble in organic solvents such as DMSO and ethanol. It is generally considered to have low solubility in aqueous solutions. For in vitro studies, DMSO is the most commonly recommended solvent for preparing stock solutions.[1][2][3] For in vivo

applications, specific formulations involving co-solvents like PEG300 and Tween-80 are often necessary.[\[1\]](#)

Solubility Data

The following table summarizes the solubility of AT9283 (free base) and its hydrochloride salt in various solvents. Please note that solubility can vary slightly between different batches of the compound.

Solvent	AT9283 (Free Base) Solubility	AT9283 Hydrochloride Solubility	Notes
DMSO	≥ 100 mg/mL (262.17 mM)[1], 76 mg/mL (199.25 mM)[3], 71 mg/mL (186.14 mM) [2], 30 mg/mL[9]	Data not specified	Use fresh, anhydrous DMSO as it is hygroscopic and absorbed moisture can reduce solubility. [3]
Ethanol	22 mg/mL (57.68 mM) [2], 10 mg/mL[9], ≥47.6 mg/mL with sonication	Data not specified	Sonication may be required to achieve higher concentrations. [2][10]
Water	< 1 mg/mL (insoluble or slightly soluble)[2]	Data not specified	AT9283 is poorly soluble in aqueous solutions.
DMF	30 mg/mL	Data not specified	
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL[9]	Data not specified	Illustrates the significant drop in solubility in aqueous buffers, even with a co-solvent.
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (6.55 mM)[1]	Data not specified	A common formulation for in vivo experiments. The solution should be clear.[1]

Experimental Protocols

Protocol for Preparing **AT9283 Hydrochloride** Stock Solutions (for in vitro use)

- Weighing: Accurately weigh the desired amount of **AT9283 hydrochloride** powder in a sterile microcentrifuge tube.

- **Solvent Addition:** Add the calculated volume of fresh, anhydrous DMSO to the tube to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
- **Dissolution:** Vortex the solution for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, gentle warming in a 37°C water bath for 5-10 minutes or brief sonication can be applied.[\[11\]](#) Visually inspect the solution to ensure it is clear and free of particulates.
- **Aliquoting and Storage:** Aliquot the clear stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.[\[3\]](#)

Troubleshooting Guide

Issue: My **AT9283 hydrochloride** precipitated when I diluted the DMSO stock solution into my aqueous cell culture medium.

- **Question:** Why did this happen? **Answer:** This is a common issue for compounds with low aqueous solubility. When the concentrated DMSO stock is rapidly diluted into the aqueous medium, the concentration of **AT9283 hydrochloride** may exceed its solubility limit in the final mixture, causing it to "crash out" of solution.[\[12\]](#)
- **Question:** What steps can I take to resolve this? **Answer:**
 - **Reduce Final Concentration:** The most straightforward solution is to lower the final working concentration of **AT9283 hydrochloride** in your experiment.
 - **Use a Serial Dilution Approach:** Instead of adding the highly concentrated stock directly to your final volume of media, perform one or more intermediate dilution steps in the cell culture medium. This gradual reduction in the DMSO concentration can help keep the compound in solution.
 - **Pre-warm the Medium:** Ensure your cell culture medium is pre-warmed to 37°C before adding the compound. Adding a cold stock solution to cold media can decrease solubility.[\[11\]](#)
 - **Increase Final DMSO Concentration (with caution):** If your cell line can tolerate it, slightly increasing the final percentage of DMSO in the culture medium (e.g., from 0.1% to 0.5%)

may help. However, it is crucial to include a vehicle control with the same final DMSO concentration to account for any solvent-induced effects.[\[12\]](#)

- Check for Media Interactions: Components in the cell culture medium, especially serum proteins, can sometimes interact with the compound.[\[12\]](#) Consider testing the solubility in serum-free versus serum-containing media if you continue to experience issues.

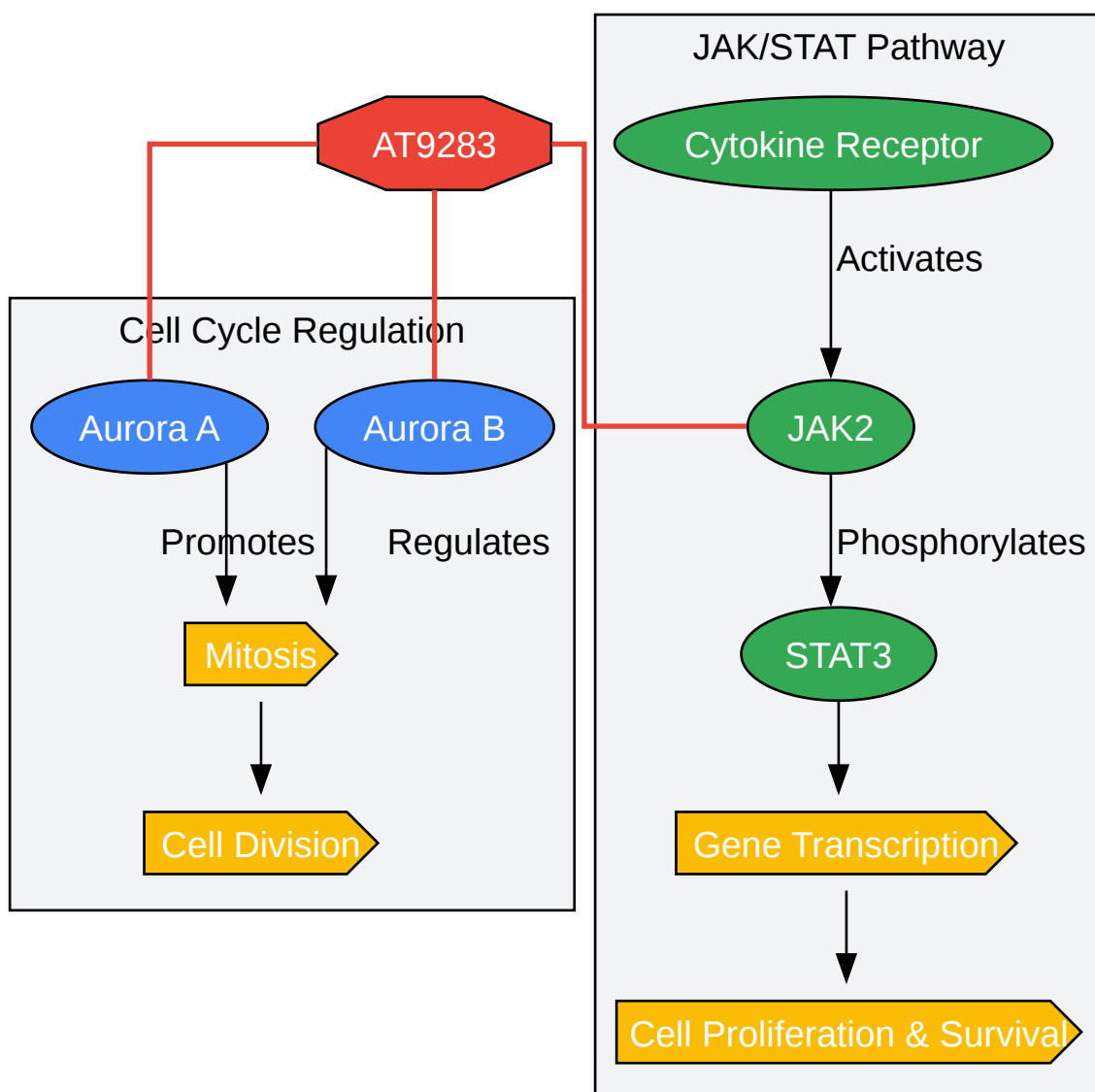
Issue: My **AT9283 hydrochloride** powder is difficult to dissolve in DMSO.

- Question: I've added DMSO, but the powder isn't dissolving completely. What should I do?

Answer:

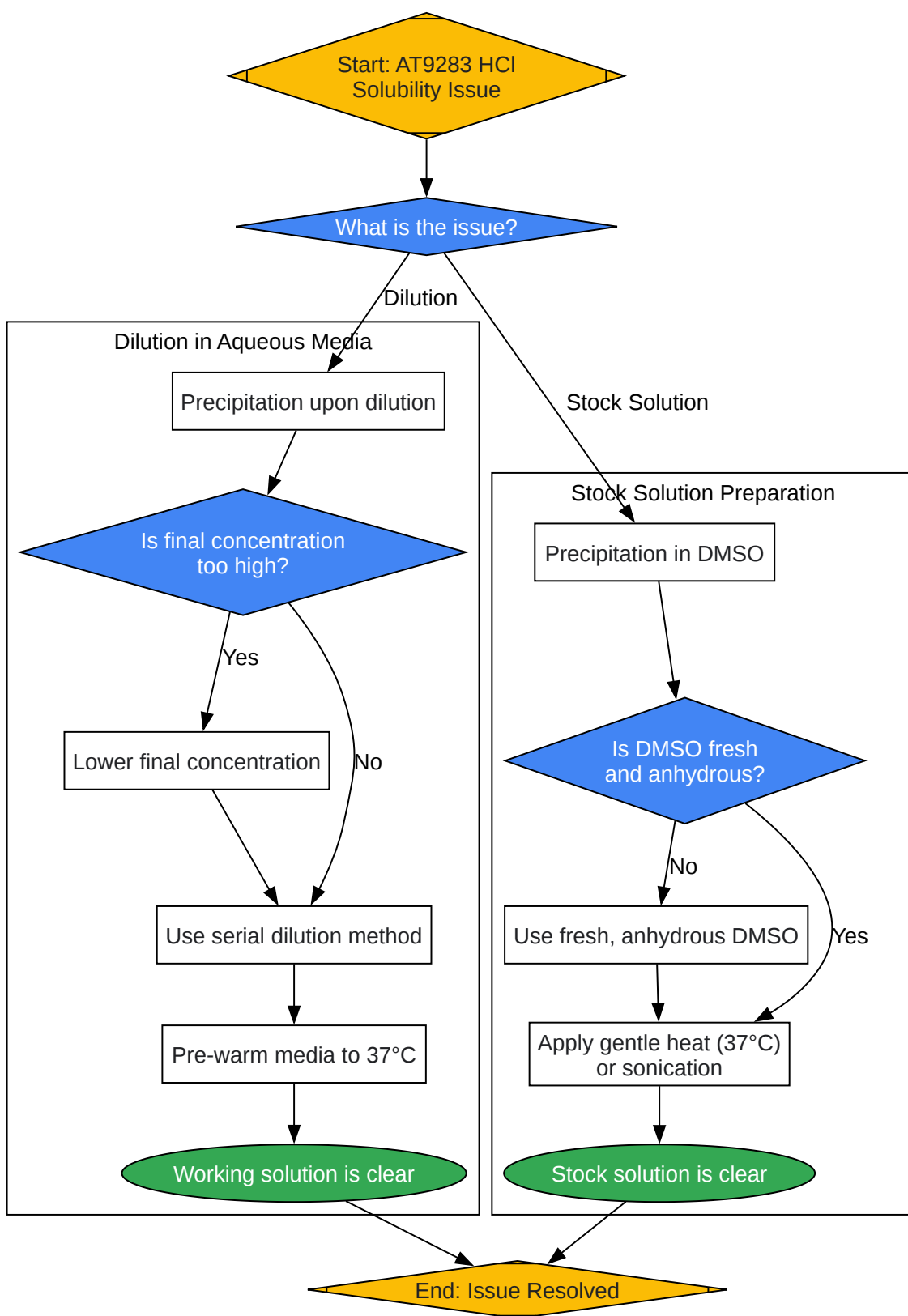
- Vortex Thoroughly: Ensure you have vortexed the solution for an adequate amount of time (1-2 minutes).
- Gentle Warming: Warm the solution in a 37°C water bath for 5-10 minutes. This can significantly aid dissolution.[\[11\]](#)
- Sonication: A brief sonication in a water bath can help break up any clumps of powder and enhance dissolution.[\[11\]](#)
- Use Fresh DMSO: DMSO is hygroscopic, meaning it readily absorbs moisture from the air. Old or improperly stored DMSO can have a higher water content, which will reduce its effectiveness as a solvent for hydrophobic compounds. Always use fresh, anhydrous DMSO from a tightly sealed container.[\[3\]](#)

Visualizations



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Caption: AT9283 inhibits Aurora A/B and JAK2 signaling pathways.



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Caption: Workflow for troubleshooting **AT9283 hydrochloride** solubility.

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